

4-Amino-5-(ethylthio)-2-methoxybenzoic acid

CAS number 71675-86-0

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-5-(ethylthio)-2-methoxybenzoic acid

Cat. No.: B016306

[Get Quote](#)

An In-Depth Technical Guide to **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** (CAS: 71675-86-0): A Key Intermediate for Amisulpride Synthesis

Introduction

4-Amino-5-(ethylthio)-2-methoxybenzoic acid, registered under CAS number 71675-86-0, is a highly specialized organic compound of significant interest to the pharmaceutical industry.^[1] ^[2] Its molecular architecture, featuring a benzoic acid core strategically substituted with an amino, an ethylthio, and a methoxy group, provides a unique combination of reactivity and functionality.^[1]^[3] This versatility makes it an indispensable building block, most notably as a critical intermediate in the multi-step synthesis of Amisulpride, a widely used atypical antipsychotic medication for treating schizophrenia and other psychiatric disorders.^[2]^[4]

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It delves into the compound's physicochemical properties, outlines plausible synthetic pathways, details its pivotal role in pharmaceutical manufacturing, and provides a framework for its analytical characterization and safe handling. The insights herein are synthesized from available literature to explain not just the "how" but the fundamental "why" behind the chemical methodologies, reflecting a field-proven perspective on this important molecule.

Part 1: Physicochemical Properties and Specifications

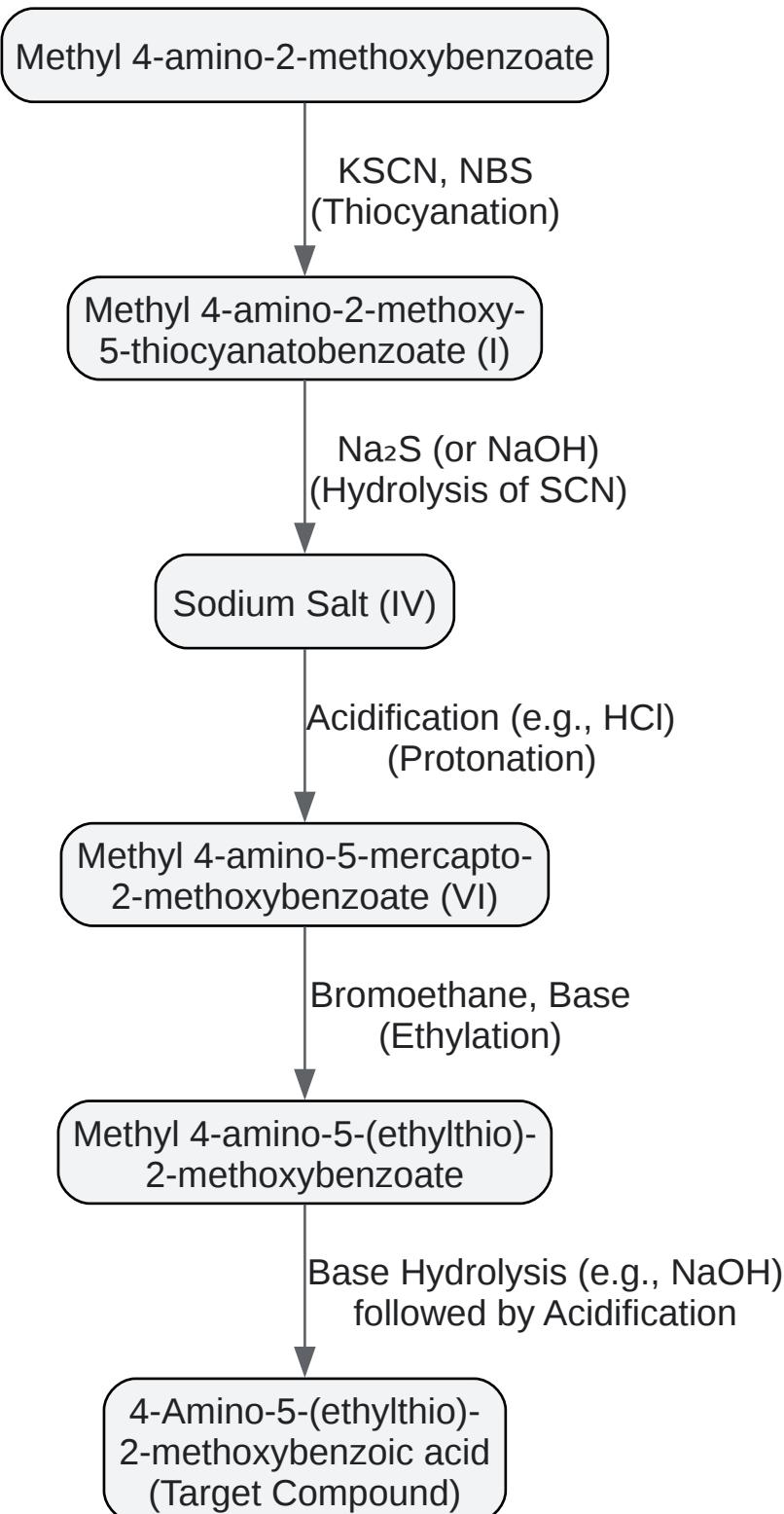
The utility of **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** in a laboratory or industrial setting is fundamentally governed by its physical and chemical properties. The molecule's character is defined by the interplay of its functional groups: the acidic carboxylic acid, the basic amino group, the electron-donating methoxy group, and the reactive ethylthio group.[1][5] This combination results in moderate solubility in polar organic solvents and a crystalline solid appearance.[1][6]

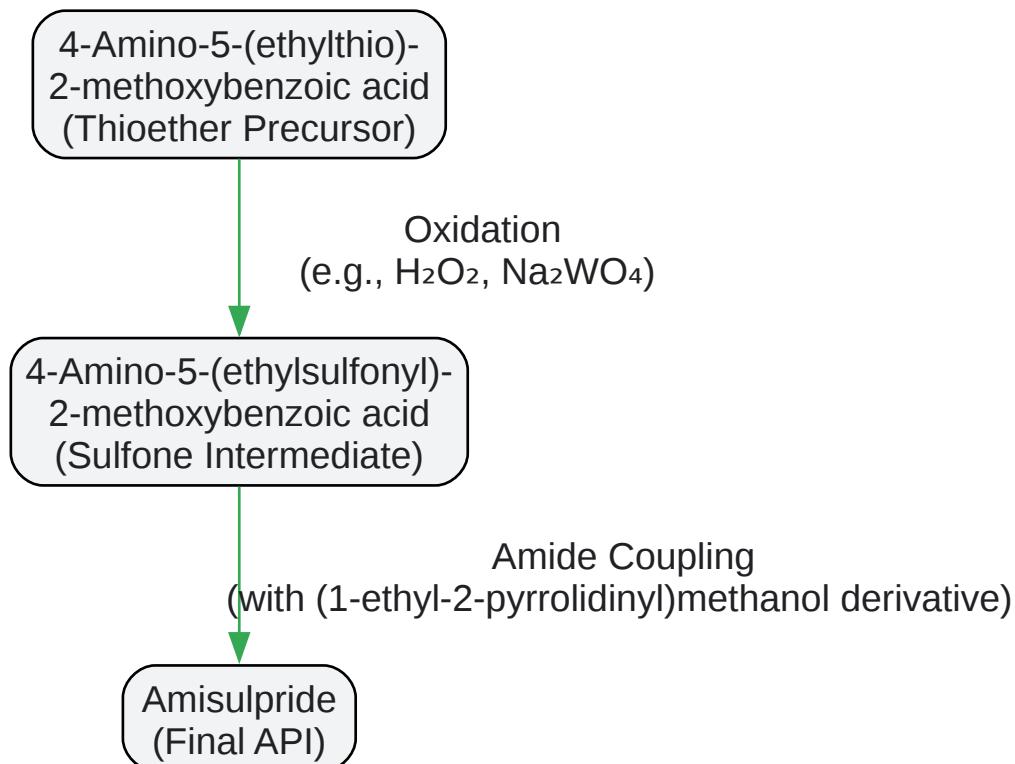
A summary of its key properties is presented below for easy reference.

Property	Value	Source(s)
CAS Number	71675-86-0	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO ₃ S	[1][2][7]
Molecular Weight	227.28 g/mol	[2][7]
Appearance	Light-yellow to yellow powder or crystals	[2]
Melting Point	93-95 °C	[2][8]
Boiling Point	402.8 ± 45.0 °C (at 760 mmHg)	[2][8]
Density	1.3 ± 0.1 g/cm ³	[2]
pKa	4.57 ± 0.10 (Predicted)	[6]
Water Solubility	400 mg/L (at 25 °C)	[9]
Common Solvents	Acetone, Dichloromethane, Ethyl Acetate, Methanol	[1][6]
Commercial Purity	Typically ≥97%	[7][10]

Part 2: Synthesis and Manufacturing Insights

While specific, detailed industrial synthesis procedures for **4-Amino-5-(ethylthio)-2-methoxybenzoic acid** are often proprietary, a chemically sound pathway can be constructed based on patent literature for related intermediates.[\[11\]](#)[\[12\]](#) A common strategy involves building the molecule from a more accessible precursor, such as a substituted 4-amino-2-methoxybenzoic acid derivative. The following workflow illustrates a plausible route involving a thiocyanate intermediate, which is a well-established method for introducing sulfur-containing functional groups.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 71675-86-0: 4-Amino-5-(ethylthio)-2-methoxybenzoic acid [cymitquimica.com]
- 2. innospk.com [innospk.com]
- 3. nbino.com [nbino.com]
- 4. arborpharmchem.com [arborpharmchem.com]
- 5. nbino.com [nbino.com]
- 6. 71675-86-0 | CAS DataBase [chemicalbook.com]
- 7. chemdmart.com [chemdmart.com]
- 8. bocsci.com [bocsci.com]

- 9. 2-Methoxy-4-amino-5-ethylthiobenzoic acid | 71675-86-0 [chemicalbook.com]
- 10. 4-amino-5(ethylthio)-2-methoxy Benzoic Acid at Best Price in Ankleshwar, Gujarat | Yash Rasayan & Chemicals [tradeindia.com]
- 11. CN112521318A - Preparation method of amisulpride important intermediate - Google Patents [patents.google.com]
- 12. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [4-Amino-5-(ethylthio)-2-methoxybenzoic acid CAS number 71675-86-0]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016306#4-amino-5-ethylthio-2-methoxybenzoic-acid-cas-number-71675-86-0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com